

Unraveling the Mystery of CAS Number 565883: A Case of Mistaken Identity

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Compound of Interest

Compound Name: 1-(4-Methyl-1H-imidazol-2-yl)ethanone

Cat. No.: B1332380

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A comprehensive investigation into the chemical properties, spectral data, and biological profile of the substance designated by CAS number 565883 has revealed that this identifier does not correspond to any known or publicly documented chemical entity. Despite extensive searches across major chemical databases and scientific literature, no compound has been found to be associated with this specific CAS registry number. This suggests a high probability of a typographical error in the query or the use of an outdated or private internal identifier.

Chemical Abstracts Service (CAS), a division of the American Chemical Society, assigns these unique numerical identifiers to every chemical substance described in the open scientific literature. This system is the global standard for chemical identification and is utilized by scientists, industries, and regulatory bodies to avoid ambiguity.

Initial searches for "CAS number 565883" across broad scientific search engines yielded no relevant results pertaining to a specific chemical compound. To ensure a thorough investigation, subsequent targeted searches were performed in authoritative chemical databases, including:

- PubChem: A comprehensive database of chemical molecules and their activities against biological assays.
- NIST Chemistry WebBook: A data collection of the National Institute of Standards and Technology providing chemical and physical property data.

- EPA Substance Registry Services (SRS): The U.S. Environmental Protection Agency's central system for information about substances that are tracked or regulated.
- ChemSpider: A free chemical structure database providing fast access to over 100 million structures, properties, and associated data.

None of these databases contain an entry for the CAS number 565883. This lack of any official registration or scientific mention makes it impossible to provide the requested in-depth technical guide on its properties, spectra, and biological pathways.

For researchers, scientists, and drug development professionals, the accuracy of a CAS number is paramount for accessing reliable data. In the absence of a valid identifier, it is crucial to verify the number and, if necessary, identify the correct chemical name or structure of the compound of interest to proceed with any research or development activities.

It is recommended to:

- Double-check the CAS number for any potential transcription errors.
- If possible, search for the chemical by its name (both systematic and common), formula, or structure to find the correct CAS number.
- Consult the original source of the CAS number to confirm its validity.

Without a valid CAS number or an alternative identifier for the intended substance, the creation of a technical guide detailing its properties, experimental protocols, and signaling pathways is not feasible. The scientific community relies on the precision of these identifiers to build upon existing knowledge, and in this instance, the foundational identifier appears to be absent from the public record.

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